

# Safety and handling precautions for (2R)-2-butyloxirane

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## Compound of Interest

Compound Name: (2R)-2-butyloxirane

Cat. No.: B020065

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An In-depth Technical Guide to the Safety and Handling of **(2R)-2-Butyloxirane**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for qualified professionals and should not be considered a substitute for a formal Safety Data Sheet (SDS) or professional safety training. Always consult the official SDS from the supplier and adhere to all institutional and regulatory safety protocols.

## Chemical Identification and Physical Properties

**(2R)-2-Butyloxirane**, also known as (R)-(+)-1,2-Epoxyhexane, is a chiral epoxide compound. [1] Its colorless and odorous nature requires careful handling in a laboratory setting.[1]






Table 1: Physical and Chemical Properties of **(2R)-2-Butyloxirane**

Property	Value	Reference
Molecular Formula	C6H12O	[2]
Molecular Weight	100.16 g/mol	[2]
CAS Number	104898-06-8	[2]
Appearance	Colorless liquid	[3]
Odor	Distinctive	[1]
Boiling Point	117.1°C at 760 mmHg	[4]
Flash Point	21.8°C	[4]
Density	0.871 g/cm <sup>3</sup>	[4]
Solubility	Limited solubility in water, soluble in organic solvents.	[5]

## Hazard Identification and GHS Classification

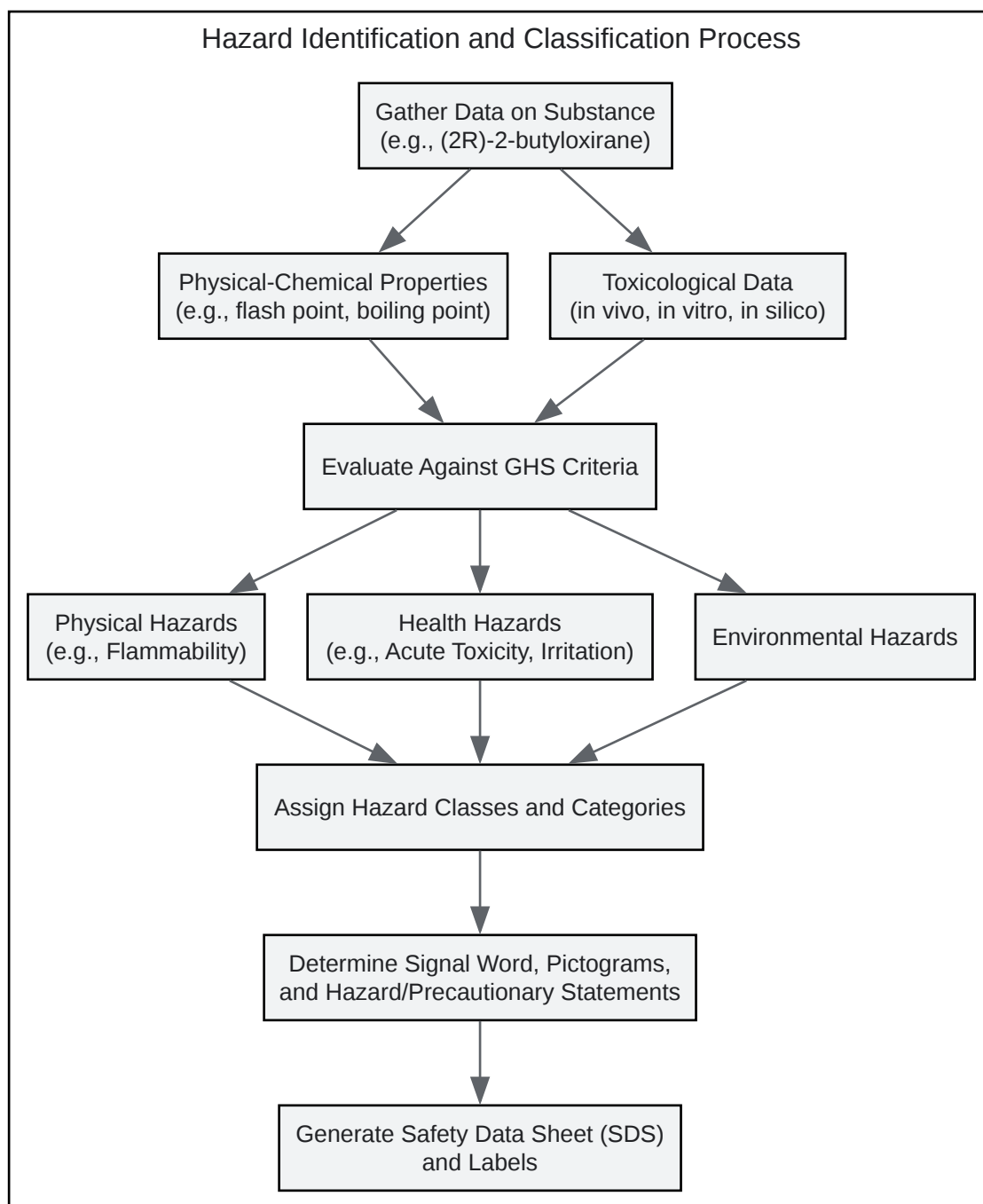
**(2R)-2-Butyloxirane** is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are associated with its flammability and potential to cause harm upon contact or ingestion.

Table 2: GHS Hazard Classification for **(2R)-2-Butyloxirane**

Hazard Class	Category	Hazard Statement	Signal Word	Pictogram
Flammable Liquids	2	H225: Highly flammable liquid and vapor	Danger	
Acute Toxicity, Oral	4	H302: Harmful if swallowed	Warning	
Skin Corrosion/Irritation	2	H315: Causes skin irritation	Warning	
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation	Warning	
Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation	Warning	

Data sourced from aggregated GHS information.[\[6\]](#)

Below is a diagram illustrating the general workflow for GHS hazard classification.



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Caption: General workflow for GHS hazard classification of a chemical substance.

## Safe Handling and Storage

Adherence to strict safety protocols is mandatory when handling **(2R)-2-butyloxirane** to minimize exposure and prevent accidents.

## Personal Protective Equipment (PPE)

- **Eye Protection:** Wear chemical safety goggles and a face shield.
- **Skin Protection:** Use chemically resistant gloves (e.g., nitrile rubber), a lab coat, and closed-toe shoes.
- **Respiratory Protection:** A NIOSH/MSHA-approved respirator is necessary if exposure limits are exceeded or if irritation is experienced.

## Engineering Controls

- Work in a well-ventilated area, preferably within a chemical fume hood.
- Ensure that eyewash stations and safety showers are readily accessible.
- Use explosion-proof electrical and lighting equipment.

## Handling Precautions

- Avoid contact with skin, eyes, and clothing.
- Do not breathe vapors or mists.
- Keep away from heat, sparks, open flames, and other ignition sources.
- Use non-sparking tools and take precautionary measures against static discharge.
- Ground and bond containers when transferring material.

## Storage Conditions

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep refrigerated.

- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.

## Emergency Procedures

### First-Aid Measures

- Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- Skin Contact: Immediately remove all contaminated clothing. Rinse skin with copious amounts of water for at least 15 minutes. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

### Fire-Fighting Measures

- Suitable Extinguishing Media: Use carbon dioxide, dry chemical powder, or alcohol-resistant foam.
- Specific Hazards: Vapors are heavier than air and may travel to a source of ignition and flash back. Containers may explode when heated.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

### Accidental Release Measures

- Evacuate personnel from the area.
- Remove all sources of ignition.
- Ventilate the area.

- Absorb the spill with an inert material (e.g., sand, vermiculite) and place it in a suitable, closed container for disposal.

## Toxicological Information and Experimental Protocols

While specific toxicological studies for **(2R)-2-butyloxirane** are not readily available in the public domain, its GHS classification indicates its potential for acute oral toxicity, skin and eye irritation, and respiratory tract irritation.<sup>[6]</sup> The following sections describe the standard methodologies used to determine these hazards.

### Acute Oral Toxicity

The "Harmful if swallowed" classification is typically determined through studies that estimate the LD50 (Lethal Dose, 50%). A representative methodology is the OECD Test Guideline 423 (Acute Toxic Class Method).<sup>[7][8][9]</sup>

Experimental Protocol: OECD TG 423 (Acute Toxic Class Method)<sup>[9]</sup>

- Principle: A stepwise procedure using a small number of animals (typically female rats) per step to obtain enough information on acute toxicity for classification.<sup>[9]</sup>
- Procedure:
  - Animals are fasted prior to dosing.<sup>[9]</sup>
  - The substance is administered orally by gavage at one of the defined starting doses (e.g., 5, 50, 300, or 2000 mg/kg body weight).<sup>[8]</sup>
  - A group of three animals is used in each step.<sup>[9]</sup>
  - The presence or absence of mortality in one step determines the dose for the next step (either higher or lower).<sup>[9]</sup>
- Observation: Animals are observed for up to 14 days for signs of toxicity and mortality.<sup>[5]</sup>
- Classification: The substance is classified based on the dose at which mortality is observed.

## Skin Irritation

The "Causes skin irritation" classification is determined by assessing the potential of a substance to cause reversible inflammatory changes to the skin. A standard in vitro method is the OECD Test Guideline 439 (In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method).[\[2\]](#)[\[6\]](#)[\[10\]](#)

Experimental Protocol: OECD TG 439 (Reconstructed Human Epidermis Test)[\[6\]](#)[\[10\]](#)

- Principle: The test substance is applied to a reconstructed human epidermis (RhE) model to assess its effect on cell viability.[\[6\]](#)
- Procedure:
  - The test substance is applied topically to the RhE tissue.[\[10\]](#)
  - Following a defined exposure period (e.g., 60 minutes), the substance is removed by washing.[\[10\]](#)
  - The tissue is incubated for a post-exposure period (e.g., 42 hours).[\[10\]](#)
- Measurement: Cell viability is measured by the enzymatic conversion of a vital dye (e.g., MTT) into a colored product, which is then quantified.[\[10\]](#)
- Classification: A substance is identified as a skin irritant if the mean cell viability of the treated tissues is reduced below a certain threshold (e.g.,  $\leq 50\%$ ) compared to control tissues.[\[10\]](#)

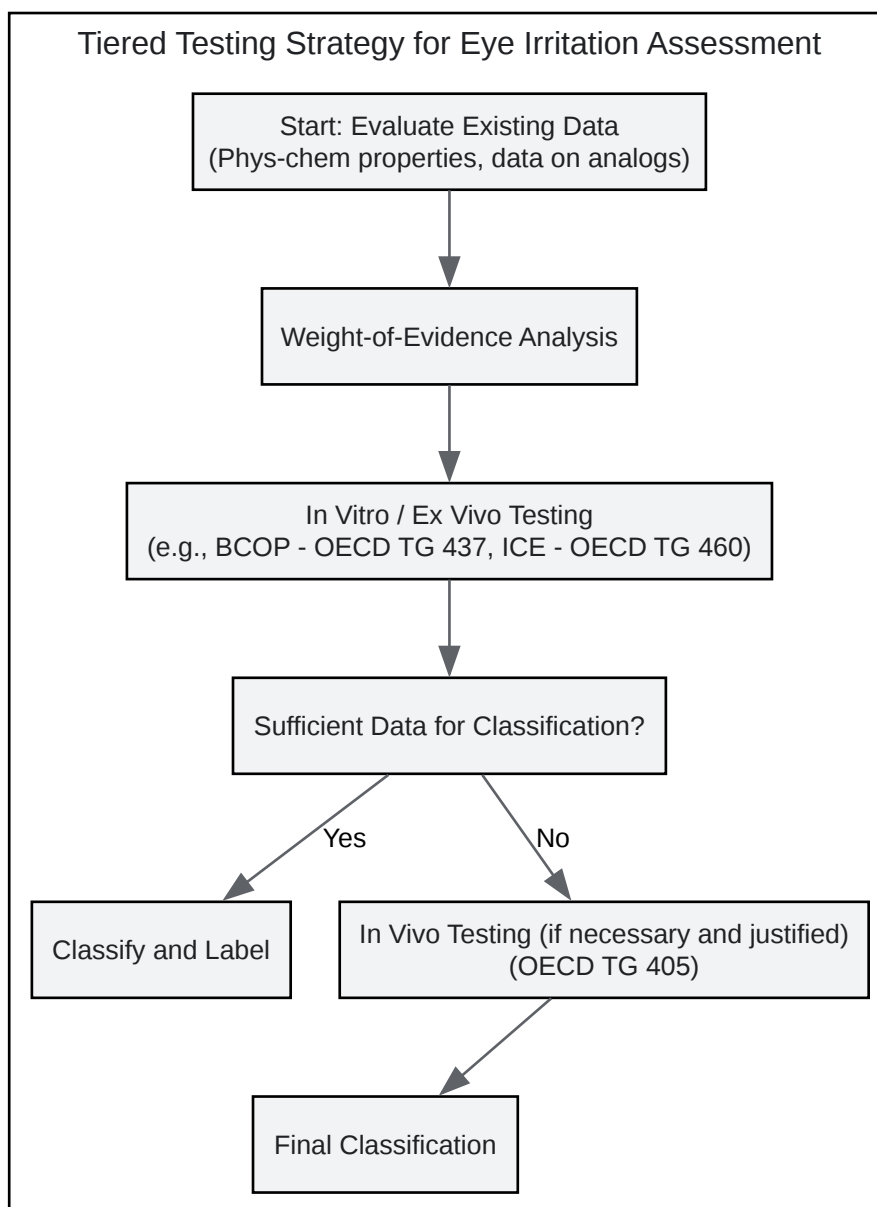
## Eye Irritation

The "Causes serious eye irritation" classification is based on the potential of a substance to cause significant, but reversible, changes in the eye. While in vivo tests (OECD TG 405) have been traditionally used, in vitro methods are now preferred.

Experimental Protocol: Tiered Testing Strategy for Eye Irritation

A tiered approach is recommended to minimize animal testing.





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Caption: A simplified tiered testing strategy for assessing eye irritation potential.

## Disposal Considerations

Dispose of **(2R)-2-butyloxirane** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. Do not allow the chemical to enter drains or waterways.

## Conclusion

**(2R)-2-Butyloxirane** is a valuable chemical intermediate that poses significant flammability and health hazards. A thorough understanding of its properties and strict adherence to the safety precautions outlined in this guide are essential for its safe use in a research and development setting. Always prioritize safety through proper training, the use of appropriate protective equipment, and adherence to established protocols.

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